

Quindecamine Acetate: A Technical Guide to its Antimicrobial Properties

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Compound of Interest

Compound Name: Quindecamine Acetate

Cat. No.: B10859812

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Abstract

Quindecamine Acetate, a bis-quaternary ammonium compound, has been a subject of interest for its potential as an antimicrobial agent. This technical guide provides a comprehensive overview of the available scientific information regarding its antimicrobial activity, mechanism of action, and relevant experimental methodologies. While specific data on **Quindecamine Acetate** is limited in publicly accessible literature, this document synthesizes information on its chemical identity and the broader class of bis-quaternary ammonium compounds to which it belongs, offering a foundational understanding for future research and development.

Introduction

Quindecamine Acetate, chemically known as N,N'-bis(2-methylquinolin-4-yl)decane-1,10-diamine diacetate, is a complex organic molecule.[1][2] It belongs to the class of bis-quaternary ammonium compounds (bis-QACs), which are known for their broad-spectrum antimicrobial properties. The structure of Quindecamine, the active moiety of **Quindecamine Acetate**, features two quinolinium units linked by a ten-carbon aliphatic chain. This structural characteristic is pivotal to its potential mode of action. While DrugBank Online lists Quindecamine as a small molecule drug, detailed pharmacological data, particularly concerning its antimicrobial efficacy, remains largely undocumented in major public databases. [3]

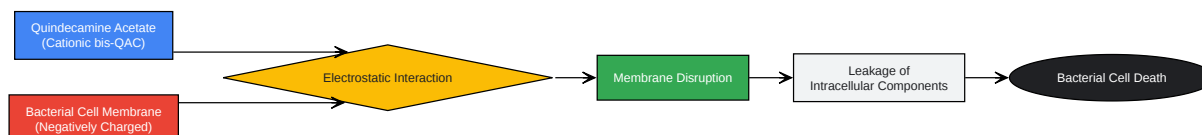
Antimicrobial Activity

Currently, there is a significant gap in the scientific literature providing specific quantitative data, such as Minimum Inhibitory Concentration (MIC) values, for **Quindecamine Acetate** against a comprehensive range of microorganisms. General information on bis-QACs suggests that they are effective against both Gram-positive and Gram-negative bacteria, as well as some fungi. Their mechanism is believed to involve the disruption of the microbial cell membrane.

Mechanism of Action

The primary mechanism of action for bis-quaternary ammonium compounds is attributed to their cationic nature. The positively charged nitrogen atoms interact with the negatively charged components of the microbial cell membrane, such as phospholipids and teichoic acids. This interaction disrupts the membrane's integrity, leading to the leakage of intracellular components and ultimately, cell death.

The logical workflow for the proposed antimicrobial action of **Quindecamine Acetate** can be visualized as follows:



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Proposed Mechanism of Antimicrobial Action

Experimental Protocols

While specific experimental protocols for evaluating the antimicrobial activity of **Quindecamine Acetate** are not available, standard methodologies for determining the Minimum Inhibitory Concentration (MIC) of antimicrobial agents can be adapted. The following provides a general framework based on established protocols.

Broth Microdilution Method for MIC Determination

This method is a standard procedure for determining the MIC of an antimicrobial agent against bacteria and fungi.

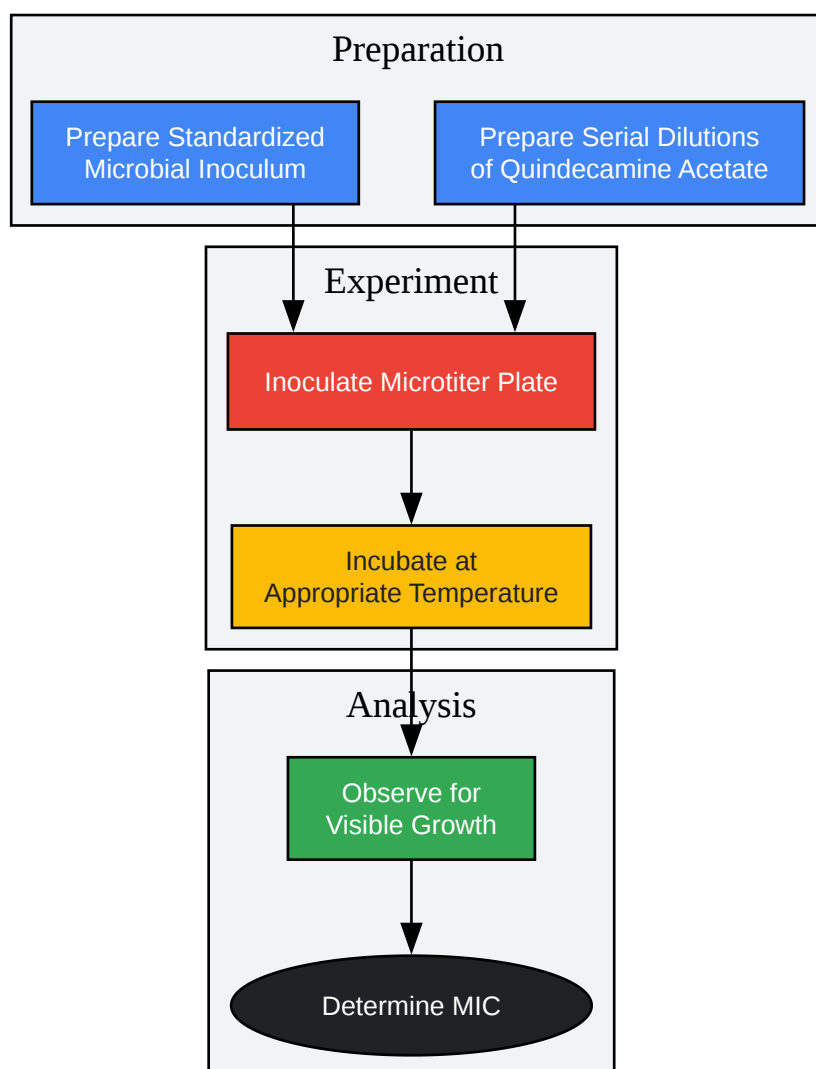
Materials:

- **Quindecamine Acetate**
- Test microorganisms (e.g., *Staphylococcus aureus*, *Escherichia coli*, *Candida albicans*)
- Cation-adjusted Mueller-Hinton Broth (for bacteria) or RPMI-1640 medium (for fungi)
- Sterile 96-well microtiter plates
- Spectrophotometer or microplate reader

Procedure:

- **Preparation of Inoculum:** Culture the test microorganism overnight in an appropriate broth medium. Adjust the turbidity of the suspension to match a 0.5 McFarland standard, which corresponds to approximately $1-2 \times 10^8$ CFU/mL for bacteria.
- **Serial Dilution:** Prepare a series of twofold dilutions of **Quindecamine Acetate** in the appropriate broth medium in the wells of a 96-well microtiter plate.
- **Inoculation:** Add a standardized inoculum of the test microorganism to each well.
- **Incubation:** Incubate the plates at 35-37°C for 18-24 hours for bacteria, or at a temperature and duration appropriate for the fungal species.
- **Determination of MIC:** The MIC is the lowest concentration of the antimicrobial agent that completely inhibits the visible growth of the microorganism, as detected by the naked eye or a microplate reader.

The workflow for a typical MIC determination experiment is illustrated below:



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